

Benzoylformic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenylglyoxylic Acid*

Cat. No.: *B029381*

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Introduction

Benzoylformic acid, also known as **phenylglyoxylic acid**, is an organic compound with the chemical formula $C_8H_6O_3$. It is a keto acid that plays a significant role as a metabolite, a precursor in organic synthesis, and a substrate for enzymatic reactions. This technical guide provides an in-depth overview of benzoylformic acid, including its chemical and physical properties, synthesis protocols, and key experimental methodologies relevant to researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

The fundamental properties of benzoylformic acid are summarized in the table below for quick reference.

Property	Value	Reference
CAS Number	611-73-4	[1][2]
Molecular Weight	150.13 g/mol	[1][2]
Molecular Formula	C ₈ H ₆ O ₃	[1][2]
Appearance	Colorless to light yellow crystalline solid	[1]
Melting Point	64-66 °C	
Synonyms	Phenylglyoxylic acid, 2-Oxo-2-phenylacetic acid	

Synthesis of Benzoylformic Acid

Several methods have been established for the synthesis of benzoylformic acid. Below are detailed protocols for two common approaches.

Hydrolysis of Benzoyl Cyanide

This method involves the hydrolysis of benzoyl cyanide using a strong acid.

Experimental Protocol:

- In a 1-liter flask, combine 50 g (0.38 mole) of benzoyl cyanide and 500 mL of concentrated hydrochloric acid (sp. gr. 1.18).[2]
- Shake the mixture intermittently until the solid has completely dissolved.[2]
- Allow the solution to stand at room temperature for 5 days.[2]
- Pour the resulting clear yellow solution into 2 liters of water.[2]
- Extract the aqueous solution with one 400-mL portion and three 250-mL portions of ether.[2]
- Combine the ether extracts and remove the ether by distillation from a steam bath.[2]

- Place the residual oil in a vacuum desiccator containing phosphorus pentoxide and solid sodium hydroxide until completely dry to yield the crude solid acid.[2]
- For purification, dissolve the crude acid in 750 mL of hot carbon tetrachloride and add 2 g of Norit (activated carbon).[2]
- Filter the hot solution and allow it to cool to room temperature, then cool further in an ice-water bath to complete crystallization.[2]
- Filter the solid acid with suction and dry it in a vacuum desiccator to obtain slightly yellow benzoylformic acid with a melting point of 64–66 °C.[2]

Oxidation of Mandelic Acid

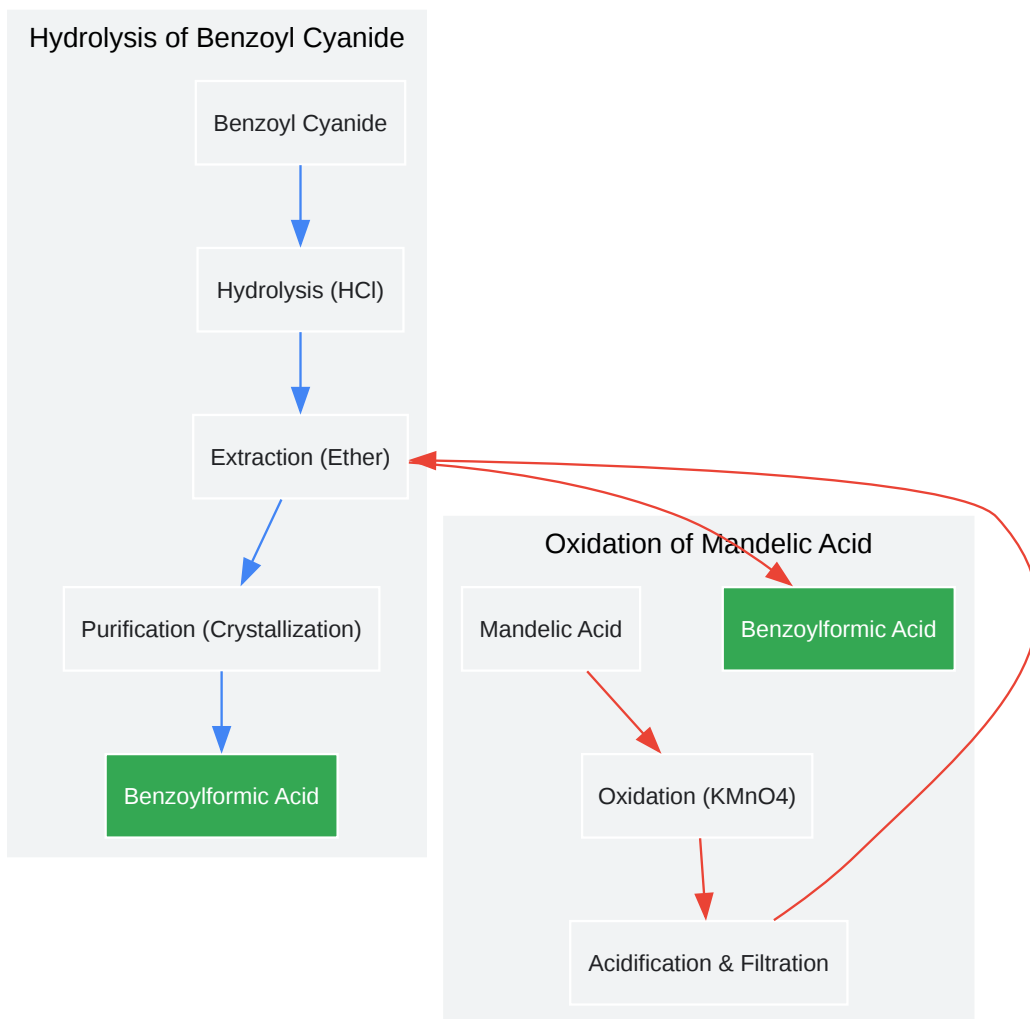
This protocol describes the synthesis of benzoylformic acid via the oxidation of mandelic acid.

Experimental Protocol:

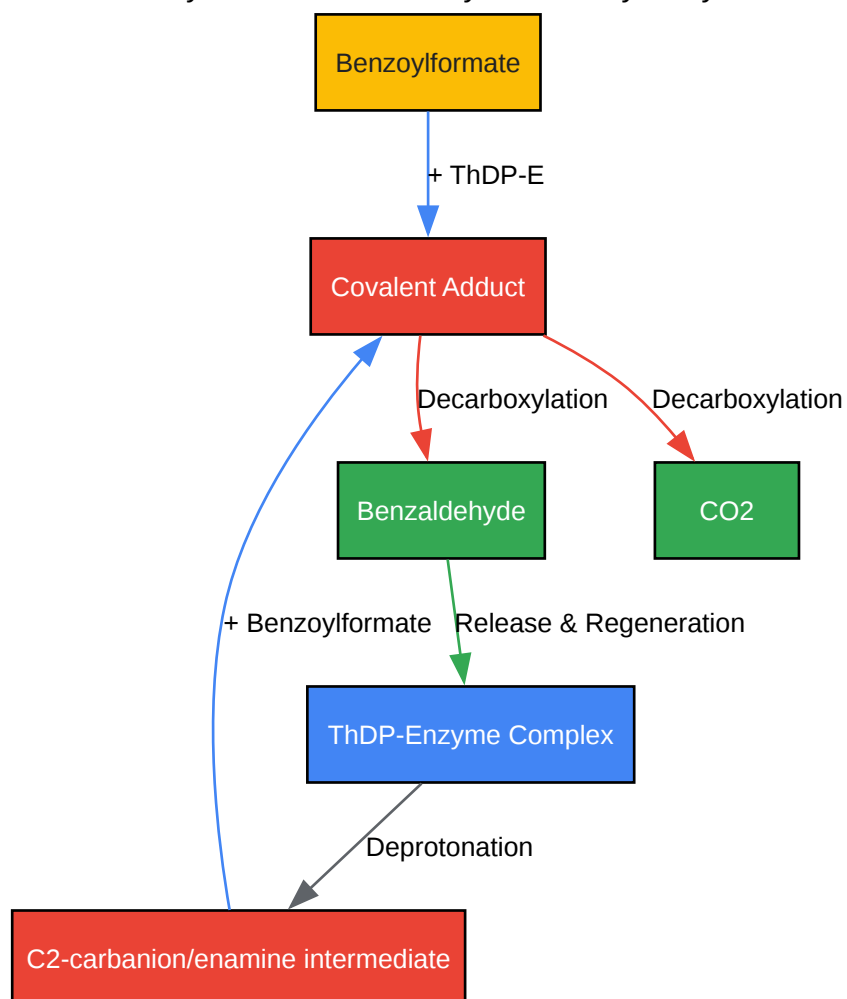
- In a 12-liter earthenware crock equipped with a stirrer, place 375 g (2.5 moles) of mandelic acid and 500 cc of water.[3]
- Start the stirrer and add a cool solution of 110 g (2.8 moles) of sodium hydroxide in 500 cc of water.[3]
- Add 2000 g of cracked ice, followed by the gradual addition of a solution of 275 g (1.7 moles) of potassium permanganate in 4 liters of water over 2 to 3 hours, maintaining the temperature between 12° and 18°C.[3]
- After the addition is complete, continue stirring for an additional 2 to 3 hours.
- Filter the mixture to remove the manganese dioxide and wash the filter cake with 1 liter of water.[3]
- Combine the filtrates and evaporate to a volume of 2.5-3 liters.
- Carefully acidify the solution with 100 cc of concentrated sulfuric acid (sp. gr. 1.84) diluted with an equal volume of water to precipitate benzoic acid.[3]

- Remove the benzoic acid by filtration.
- Make the filtrate alkaline with 75 g of sodium hydroxide and concentrate to 800-1000 cc.[3]
- Acidify with 280-300 cc of concentrated sulfuric acid and extract with ether.[3]
- Remove the ether to obtain crude, liquid benzoylformic acid.[3]

Synthesis of Benzoylformic Acid Workflow



Benzoylformate Decarboxylase Catalytic Cycle



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- To cite this document: BenchChem. [Benzoylformic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b029381#benzoylformic-acid-cas-number-and-molecular-weight]

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Phone: (601) 213-4426

Email: info@benchchem.com